

# An In-depth Technical Guide to 1-Bromopentadecane-D31

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Bromopentadecane-D31

Cat. No.: B1382110

[Get Quote](#)

CAS Number: 349553-93-1

This technical guide provides a comprehensive overview of **1-Bromopentadecane-D31**, a deuterated analog of 1-bromopentadecane, tailored for researchers, scientists, and professionals in drug development. This document outlines its chemical and physical properties, a detailed experimental protocol for its synthesis, and its primary applications, with a focus on its role as an internal standard in bioanalytical studies.

## Compound Properties and Data

**1-Bromopentadecane-D31** is a saturated long-chain alkyl halide where all 31 hydrogen atoms have been replaced with their stable isotope, deuterium. This isotopic labeling makes it an invaluable tool in various analytical and research applications, particularly in mass spectrometry-based quantification.

## Chemical and Physical Data

The following table summarizes the key chemical and physical properties of **1-Bromopentadecane-D31**. Data for the non-deuterated analog, 1-Bromopentadecane, is also provided for comparison.

Property	1-Bromopentadecane-D31	1-Bromopentadecane
CAS Number	349553-93-1[1]	629-72-1[2]
Molecular Formula	C <sub>15</sub> D <sub>31</sub> Br[1]	C <sub>15</sub> H <sub>31</sub> Br[2]
Molecular Weight	322.51 g/mol [1]	291.31 g/mol [2]
Appearance	Colorless to pale yellow liquid	Clear, colorless to very slight yellow liquid[2]
Boiling Point	Not explicitly available, expected to be similar to the non-deuterated form	159-160 °C at 5 mmHg[3]
Melting Point	Not explicitly available, expected to be similar to the non-deuterated form	17-19 °C[3]
Density	Not explicitly available, expected to be slightly higher than the non-deuterated form	1.005 g/mL at 25 °C[3]
Solubility	Soluble in organic solvents such as ethanol and acetone; Insoluble in water[2]	Insoluble in water; Soluble in organic solvents like ethanol and acetone[2]

## Applications in Research and Drug Development

The primary utility of **1-Bromopentadecane-D31** stems from its isotopic purity. In drug development and metabolic research, deuterated compounds serve as ideal internal standards for quantitative bioanalysis using liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS).[4]

The key advantages of using deuterated internal standards include:

- **Improved Accuracy and Precision:** They co-elute with the analyte and experience similar matrix effects and ionization suppression or enhancement, allowing for reliable correction and quantification.[4]

- **Enhanced Metabolic Stability Studies:** By incorporating deuterium into a drug molecule, researchers can track its metabolic fate, identify metabolites, and understand the rates and mechanisms of drug breakdown.<sup>[5]</sup>
- **Pharmacokinetic Analysis:** Deuterium labeling enables precise measurement of drug absorption, distribution, metabolism, and excretion (ADME) properties.

## Experimental Protocols

The synthesis of **1-Bromopentadecane-D31** can be achieved through a two-step process: the deuteration of the corresponding alcohol, 1-pentadecanol, followed by its bromination. The following is a detailed protocol adapted from established methods for the synthesis of deuterated alkyl halides.<sup>[6]</sup>

### Synthesis of 1-Pentadecanol-D32

Materials:

- 1-Pentadecanol
- Deuterium oxide (D<sub>2</sub>O)
- Iridium catalyst (e.g., Crabtree's catalyst)
- Anhydrous solvent (e.g., dichloromethane)

Procedure:

- In a flame-dried reaction vessel under an inert atmosphere (e.g., argon or nitrogen), dissolve 1-pentadecanol and the iridium catalyst (1-5 mol%) in the anhydrous solvent.
- Add a significant excess of deuterium oxide (D<sub>2</sub>O), which serves as the deuterium source.
- Seal the vessel and heat the mixture with stirring at a temperature of 100-120 °C for 24-48 hours.
- Monitor the progress of the hydrogen-deuterium exchange by taking small aliquots and analyzing them via <sup>1</sup>H NMR spectroscopy to observe the disappearance of proton signals, or

by GC-MS to monitor the mass shift.

- Upon completion, cool the reaction mixture to room temperature.
- Extract the deuterated alcohol with an organic solvent (e.g., diethyl ether), wash with brine, and dry the organic layer over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to yield crude 1-pentadecanol-D32. Further purification can be achieved by column chromatography if necessary.

## Bromination of 1-Pentadecanol-D32

Materials:

- 1-Pentadecanol-D32
- Phosphorus tribromide ( $\text{PBr}_3$ )
- Anhydrous diethyl ether

Procedure:

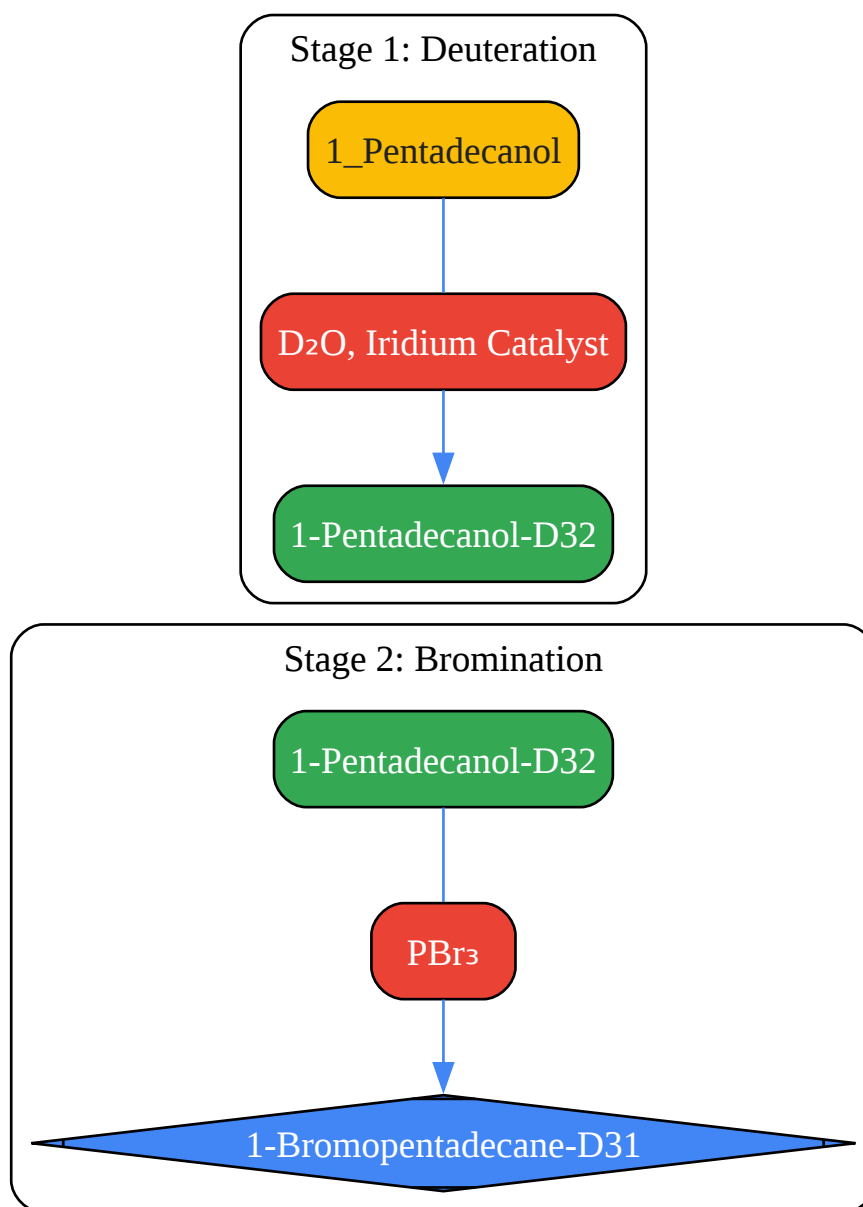
- In a flame-dried, two-neck round-bottom flask equipped with a magnetic stirrer and a dropping funnel under an inert atmosphere, dissolve the 1-pentadecanol-D32 in anhydrous diethyl ether.
- Cool the solution to 0 °C in an ice bath.
- Slowly add phosphorus tribromide ( $\text{PBr}_3$ , approximately 0.4 equivalents) dropwise to the stirred solution over 30 minutes. A white precipitate of phosphorous acid will form.<sup>[6]</sup>
- After the addition is complete, allow the mixture to warm to room temperature and then gently heat to reflux for 3-4 hours.<sup>[6]</sup>
- Monitor the reaction's completion using thin-layer chromatography (TLC) or GC-MS.
- Once the reaction is complete, cool the mixture to 0 °C and cautiously pour it over crushed ice.

- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with cold water, saturated sodium bicarbonate solution (to neutralize any residual acid), and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to obtain crude **1-Bromopentadecane-D31**.
- The final product can be purified by vacuum distillation.

## Diagrams and Workflows

### Synthesis Workflow

The following diagram illustrates the two-stage synthesis of **1-Bromopentadecane-D31** from 1-pentadecanol.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for **1-Bromopentadecane-D31**.

## Application Workflow: Internal Standard in Bioanalysis

This diagram shows a typical workflow for using **1-Bromopentadecane-D31** as an internal standard in a quantitative bioanalytical assay.



[Click to download full resolution via product page](#)

Caption: Bioanalytical workflow using a deuterated internal standard.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. Page loading... [wap.guidechem.com]
- 3. 1-溴十五烷 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Internal Standards in LC–MS Bioanalysis: Which, When, and How - WuXi AppTec DMPK [dmpkservice.wuxiapptec.com]
- 5. Deuterated Alkyl Sulfonium Salt Reagents; Importance of H/D Exchange Methods in Drug Discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Bromopentadecane-D31]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1382110#cas-number-for-1-bromopentadecane-d31\]](https://www.benchchem.com/product/b1382110#cas-number-for-1-bromopentadecane-d31)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)